

Application Notes and Protocols for Solving MCAT Electrochemistry Problems

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This document provides a detailed guide to understanding and applying electrochemical concepts to solve problems typically encountered in the Medical College Admission Test (**MCAT**). A strong grasp of these principles is essential for comprehending various biological processes and the mechanisms of certain pharmaceuticals.

Fundamental Electrochemical Concepts

Electrochemistry explores the relationship between chemical energy and electrical energy through oxidation-reduction (redox) reactions. For the **MCAT**, a key focus is the application of these principles in electrochemical cells.

1.1. Oxidation-Reduction (Redox) Reactions

Redox reactions involve the transfer of electrons from one species to another.

- Oxidation: The loss of electrons, resulting in an increase in oxidation state.
- Reduction: The gain of electrons, resulting in a decrease in oxidation state.

A helpful mnemonic to remember this is OIL RIG: Oxidation Is Loss, Reduction Is Gain of electrons.^{[1][2]}

1.2. Electrochemical Cells

Electrochemical cells are devices that convert chemical energy into electrical energy or vice versa.[3] They consist of two half-cells, each containing an electrode immersed in an electrolyte solution.[3][4]

- Anode: The electrode where oxidation occurs.[2][5]
- Cathode: The electrode where reduction occurs.[2][5]

Electrons always flow from the anode to the cathode.[4][5] A helpful mnemonic is AN OX (Anode Oxidation) and a RED CAT (Reduction at the Cathode).[2][5]

There are two main types of electrochemical cells: galvanic (voltaic) cells and electrolytic cells.

Galvanic (Voltaic) Cells

Galvanic cells, also known as voltaic cells, are electrochemical cells in which spontaneous redox reactions generate an electric current.[3][6] Think of them as batteries.

Key Characteristics:

- Spontaneous Reaction: The overall redox reaction has a negative Gibbs Free Energy ($\Delta G < 0$) and a positive electromotive force (EMF) or cell potential ($E^\circ_{\text{cell}} > 0$).[7]
- Energy Conversion: They convert chemical energy into electrical energy.[3]
- Anode and Cathode Charges: In a galvanic cell, the anode is negatively charged, and the cathode is positively charged.[3][8]
- Salt Bridge: They require a salt bridge to maintain charge neutrality in the half-cells, allowing the reaction to continue.[4]

Experimental Protocol: Solving Galvanic Cell Problems

- Identify the Half-Reactions: Determine the oxidation and reduction half-reactions. The species with the more positive standard reduction potential will be reduced at the cathode.
- Determine the Anode and Cathode: The half-reaction with the lower reduction potential will be the site of oxidation (anode), and the one with the higher reduction potential will be the

site of reduction (cathode).

- Calculate the Standard Cell Potential (E°_{cell}): $E^\circ_{\text{cell}} = E^\circ_{\text{cathode}} - E^\circ_{\text{anode}}$ Note: Use the standard reduction potentials as given in the table. Do not flip the sign of the anode's potential.
- Write the Overall Balanced Equation: Ensure the number of electrons lost in oxidation equals the number of electrons gained in reduction.
- Determine the Direction of Electron Flow: Electrons flow from the anode to the cathode.

Electrolytic Cells

Electrolytic cells use an external power source to drive a non-spontaneous redox reaction.^{[1][8][9]} This process is called electrolysis.

Key Characteristics:

- Non-Spontaneous Reaction: The overall redox reaction has a positive Gibbs Free Energy ($\Delta G > 0$) and a negative electromotive force (EMF) or cell potential ($E^\circ_{\text{cell}} < 0$).^{[5][7]}
- Energy Conversion: They convert electrical energy into chemical energy.^[3]
- Anode and Cathode Charges: In an electrolytic cell, the anode is positively charged, and the cathode is negatively charged.^{[8][9]} This is the opposite of a galvanic cell.
- External Power Source: An external voltage source (like a battery) is required to force the reaction to occur.^{[8][9]}

Experimental Protocol: Solving Electrolytic Cell Problems

- Identify the Components: Recognize the presence of an external power source, which indicates an electrolytic cell.
- Determine the Anode and Cathode: The electrode connected to the positive terminal of the power source is the anode, and the electrode connected to the negative terminal is the cathode.

- Identify the Half-Reactions: Determine the species that will be oxidized at the anode and reduced at the cathode based on the applied voltage.
- Calculate the Minimum Voltage Required: The external voltage applied must be greater than the absolute value of the negative E°_{cell} to drive the non-spontaneous reaction.

The Nernst Equation

The Nernst equation is used to calculate the cell potential (E_{cell}) under non-standard conditions (i.e., when the concentrations of reactants and products are not 1 M).^{[10][11]}

Equation:

$$E_{\text{cell}} = E^{\circ}_{\text{cell}} - (RT/nF) * \ln(Q)$$

Where:

- E°_{cell} : Standard cell potential
- R: Gas constant (8.314 J/(mol·K))
- T: Temperature in Kelvin
- n: Number of moles of electrons transferred in the balanced redox reaction
- F: Faraday's constant (approximately 96,500 C/mol e^{-})
- Q: Reaction quotient, which is the ratio of the concentrations of products to reactants, raised to their stoichiometric coefficients.

A simplified version of the Nernst equation at standard temperature (298 K or 25°C) is:

$$E_{\text{cell}} = E^{\circ}_{\text{cell}} - (0.0592/n) * \log(Q)$$
^[11]

Protocol for Applying the Nernst Equation

- Determine the Standard Cell Potential (E°_{cell}): Calculate this as you would for a standard cell.

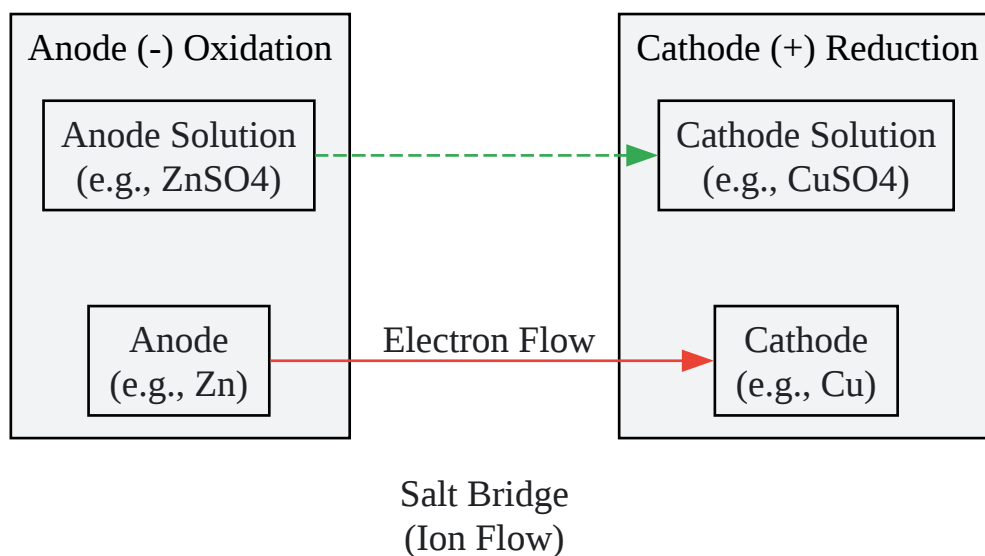
- Determine the Number of Electrons Transferred (n): Find the least common multiple of electrons in the balanced half-reactions.
- Calculate the Reaction Quotient (Q): Use the given concentrations of the aqueous species. Remember that solids and liquids do not appear in the Q expression.
- Substitute the Values into the Nernst Equation: Solve for the non-standard cell potential (E_{cell}).

Data Presentation: Standard Reduction Potentials

The following table summarizes the standard reduction potentials (E°) for common half-reactions at 25°C. A more positive E° indicates a greater tendency for the species to be reduced.

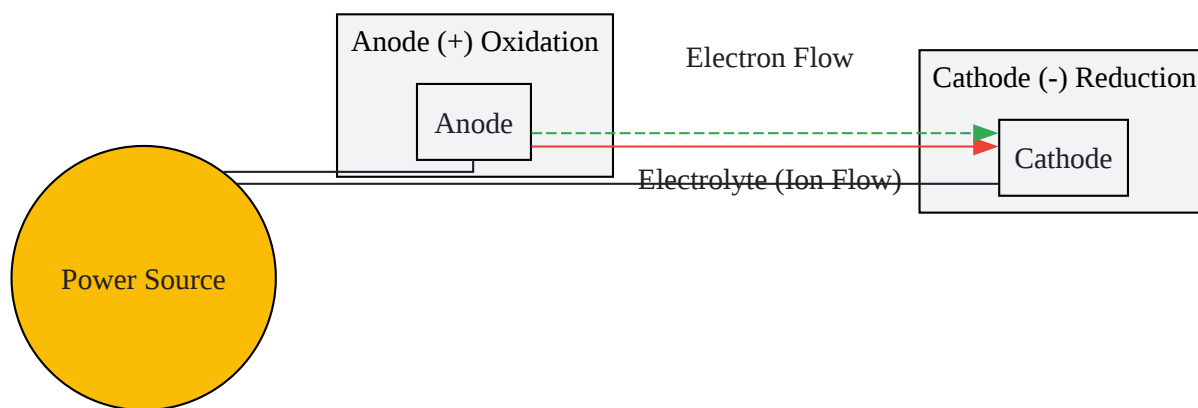
Half-Reaction	Standard Reduction Potential (E°), Volts
$\text{F}_2(\text{g}) + 2\text{e}^- \rightarrow 2\text{F}^-(\text{aq})$	+2.87
$\text{Au}^{3+}(\text{aq}) + 3\text{e}^- \rightarrow \text{Au}(\text{s})$	+1.50
$\text{Cl}_2(\text{g}) + 2\text{e}^- \rightarrow 2\text{Cl}^-(\text{aq})$	+1.36
$\text{O}_2(\text{g}) + 4\text{H}^+(\text{aq}) + 4\text{e}^- \rightarrow 2\text{H}_2\text{O}(\text{l})$	+1.23
$\text{Br}_2(\text{l}) + 2\text{e}^- \rightarrow 2\text{Br}^-(\text{aq})$	+1.07
$\text{Ag}^+(\text{aq}) + \text{e}^- \rightarrow \text{Ag}(\text{s})$	+0.80
$\text{Fe}^{3+}(\text{aq}) + \text{e}^- \rightarrow \text{Fe}^{2+}(\text{aq})$	+0.77
$\text{I}_2(\text{s}) + 2\text{e}^- \rightarrow 2\text{I}^-(\text{aq})$	+0.54
$\text{Cu}^{2+}(\text{aq}) + 2\text{e}^- \rightarrow \text{Cu}(\text{s})$	+0.34
$2\text{H}^+(\text{aq}) + 2\text{e}^- \rightarrow \text{H}_2(\text{g})$	0.00
$\text{Pb}^{2+}(\text{aq}) + 2\text{e}^- \rightarrow \text{Pb}(\text{s})$	-0.13
$\text{Sn}^{2+}(\text{aq}) + 2\text{e}^- \rightarrow \text{Sn}(\text{s})$	-0.14
$\text{Ni}^{2+}(\text{aq}) + 2\text{e}^- \rightarrow \text{Ni}(\text{s})$	-0.25
$\text{Co}^{2+}(\text{aq}) + 2\text{e}^- \rightarrow \text{Co}(\text{s})$	-0.28
$\text{Fe}^{2+}(\text{aq}) + 2\text{e}^- \rightarrow \text{Fe}(\text{s})$	-0.44
$\text{Zn}^{2+}(\text{aq}) + 2\text{e}^- \rightarrow \text{Zn}(\text{s})$	-0.76
$2\text{H}_2\text{O}(\text{l}) + 2\text{e}^- \rightarrow \text{H}_2(\text{g}) + 2\text{OH}^-(\text{aq})$	-0.83
$\text{Al}^{3+}(\text{aq}) + 3\text{e}^- \rightarrow \text{Al}(\text{s})$	-1.66
$\text{Mg}^{2+}(\text{aq}) + 2\text{e}^- \rightarrow \text{Mg}(\text{s})$	-2.37
$\text{Na}^+(\text{aq}) + \text{e}^- \rightarrow \text{Na}(\text{s})$	-2.71
$\text{K}^+(\text{aq}) + \text{e}^- \rightarrow \text{K}(\text{s})$	-2.93
$\text{Li}^+(\text{aq}) + \text{e}^- \rightarrow \text{Li}(\text{s})$	-3.05

Visualizations



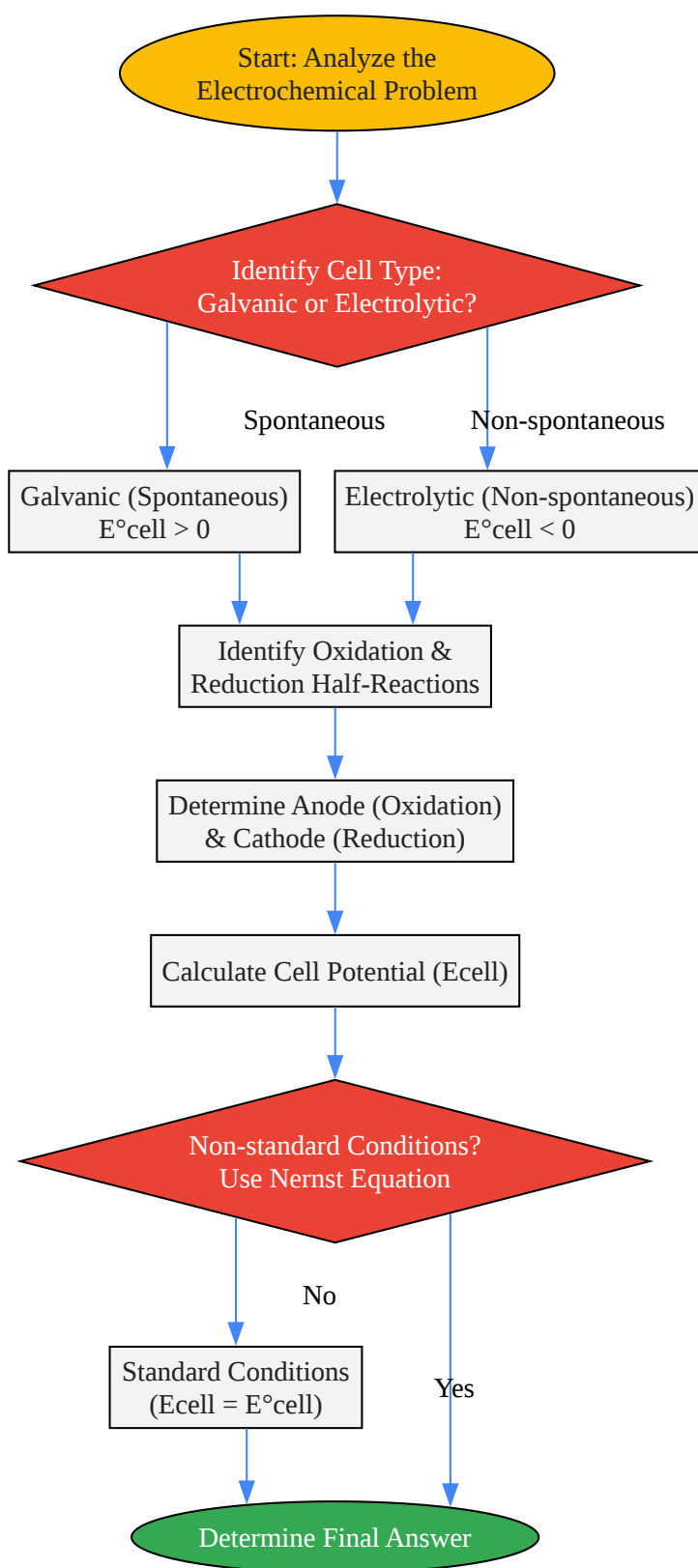
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Caption: Diagram of a Galvanic (Voltaic) Cell.



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Caption: Diagram of an Electrolytic Cell.



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Caption: Logical Workflow for Solving **MCAT** Electrochemistry Problems.

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References

- 1. blog.blueprintprep.com [blog.blueprintprep.com]
- 2. Electrochemistry for the MCAT: Everything You Need to Know — Shemmassian Academic Consulting [shemmassianconsulting.com]
- 3. Galvanic Electrochemical Cells - Free Sketchy MCAT Lesson [sketchy.com]
- 4. jackwestin.com [jackwestin.com]
- 5. mcatsreview.org [mcatsreview.org]
- 6. jackwestin.com [jackwestin.com]
- 7. m.youtube.com [m.youtube.com]
- 8. google.com [google.com]
- 9. jackwestin.com [jackwestin.com]
- 10. jackwestin.com [jackwestin.com]
- 11. blog.blueprintprep.com [blog.blueprintprep.com]
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